

Physicochemical properties of 2,5-Dimethylthiophene-3-carbaldehyde

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Compound of Interest

Compound Name: 2,5-Dimethylthiophene-3-carbaldehyde

Cat. No.: B1302944

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An In-depth Technical Guide to the Physicochemical Properties of **2,5-Dimethylthiophene-3-carbaldehyde**

For Researchers, Scientists, and Drug Development Professionals

Introduction

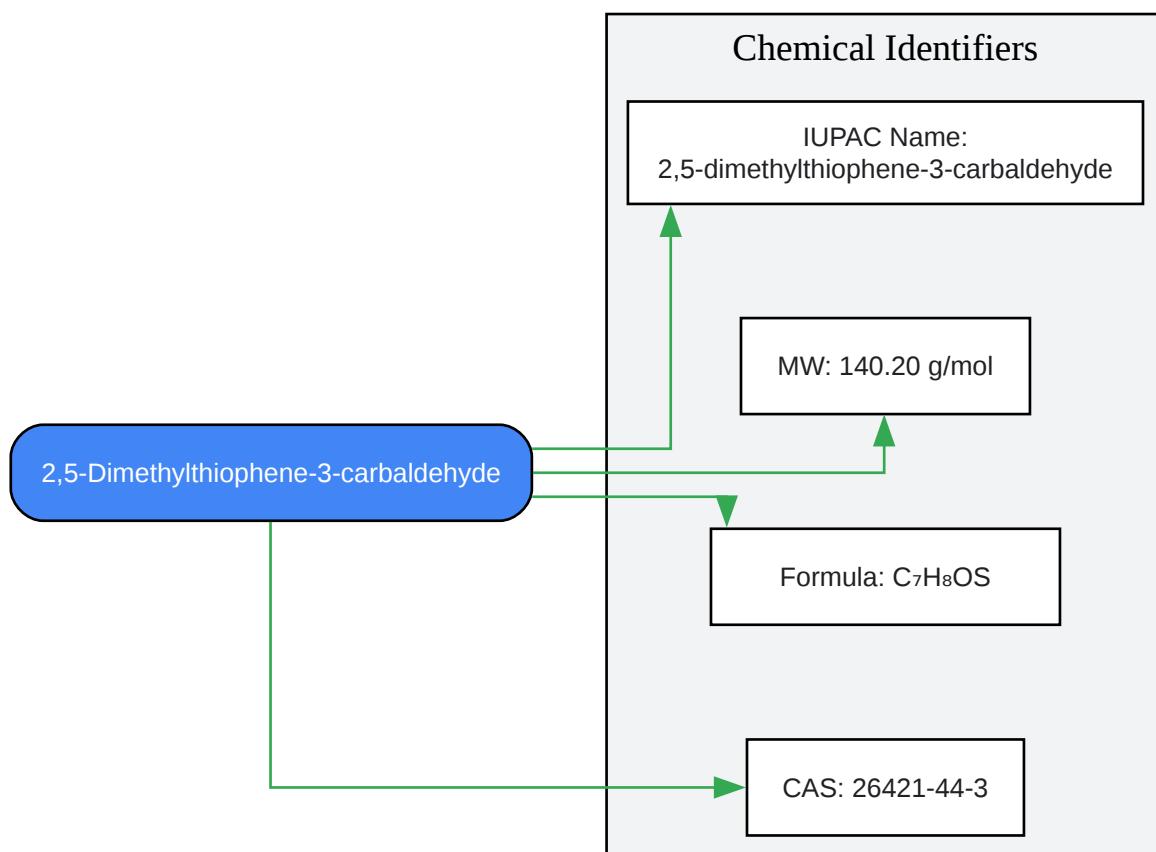
2,5-Dimethylthiophene-3-carbaldehyde is a heterocyclic aromatic compound belonging to the thiophene family.^[1] Its structure, featuring a reactive aldehyde group and a substituted thiophene ring, makes it a valuable intermediate in organic synthesis.^[2] This compound serves as a building block in the development of various bioactive molecules, with applications in medicinal chemistry and materials science.^[2] It is particularly utilized in the synthesis of pharmaceuticals and agrochemicals.^[2] This guide provides a comprehensive overview of its physicochemical properties, experimental protocols, and key data for research and development applications.

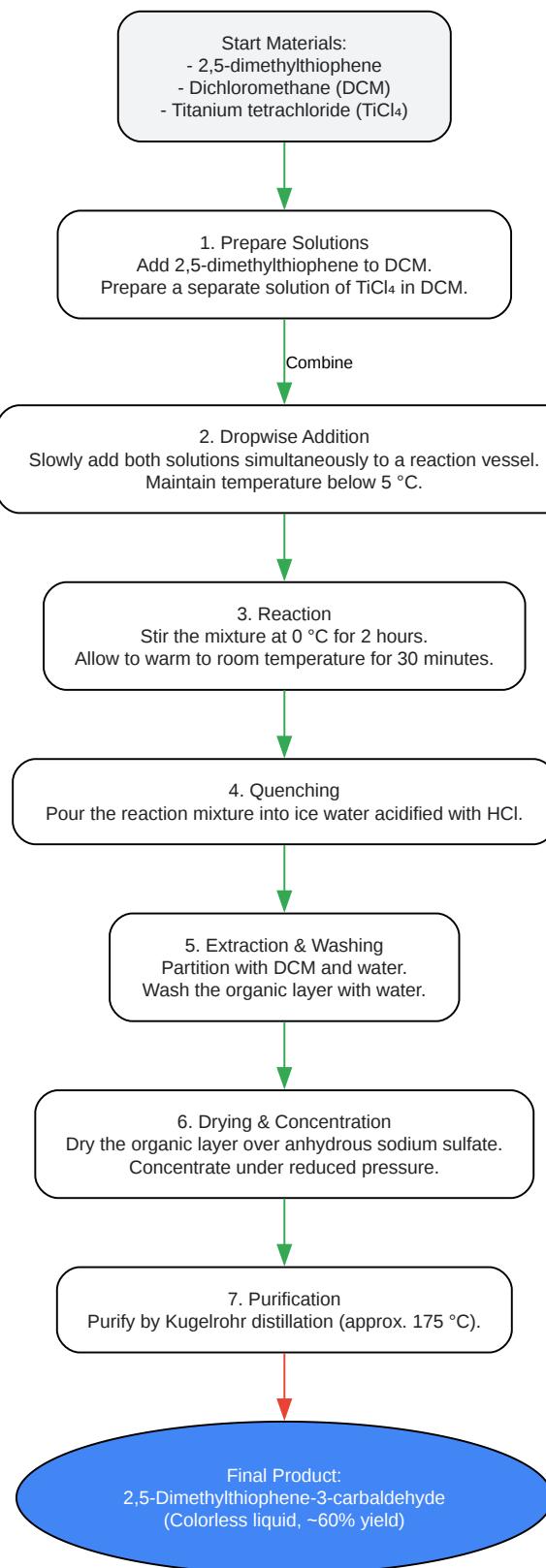
Physicochemical and Spectroscopic Data

The fundamental properties of **2,5-Dimethylthiophene-3-carbaldehyde** are summarized below. These parameters are crucial for designing synthetic routes, understanding its behavior in different media, and for analytical characterization.

Identifiers and Molecular Properties

A logical overview of the key identifiers for **2,5-Dimethylthiophene-3-carbaldehyde** is presented below.



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References

- 1. pdfs.semanticscholar.org [pdfs.semanticscholar.org]
- 2. 2,5-Dimethylthiophene-3-carbaldehyde [myskinrecipes.com]
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